

barium dichromate compared to other dichromates

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Compound Focus: Barium dichromate

CAS No.: 10031-16-0

Cat. No.: S1534786

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Dichromates Comparison Summary

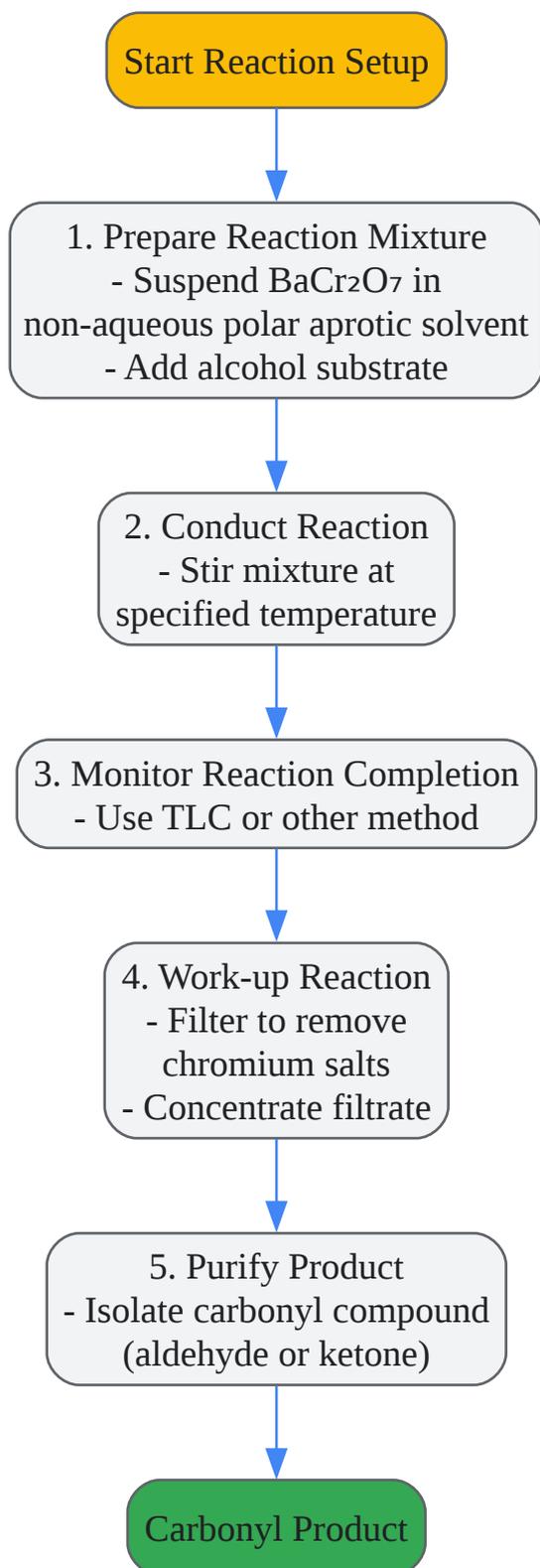
The table below summarizes the key properties and uses of **barium dichromate** compared to the more common potassium and sodium dichromates.

Property	Barium Dichromate [BaCr ₂ O ₇]	Potassium Dichromate [K ₂ Cr ₂ O ₇]	Sodium Dichromate [Na ₂ Cr ₂ O ₇]
Primary Use in Synthesis	Mild reagent for oxidation of alcohols to aldehydes and ketones [1].	Oxidizing agent for alcohols; often leads to carboxylic acids [2].	Industrial precursor for other chromium compounds; used in pigments, tanning [3] [4].
Key Feature/Selectivity	Selective for aldehydes; over-oxidation does not occur. Faster for benzylic alcohols [1].	Less selective; primary alcohols are oxidized to carboxylic acids [2].	Powerful oxidizing agent; valued for industrial scale and reactivity [3].
Typical Reaction Medium	Non-aqueous polar aprotic media [1].	Aqueous acidic media (e.g., with H ₂ SO ₄) [2].	Aqueous solutions [3].

Property	Barium Dichromate [BaCr ₂ O ₇]	Potassium Dichromate [K ₂ Cr ₂ O ₇]	Sodium Dichromate [Na ₂ Cr ₂ O ₇]
Physical Form	Information not available in search results	Red-orange crystalline solid [2].	Bright orange crystals or powder [3].

Experimental Protocol for Barium Dichromate

A specific experimental methodology for the oxidation of alcohols using **barium dichromate** was identified [1]. The workflow for this reaction is outlined below.



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Oxidation of Alcohols Using Barium Dichromate [1]:

- **Reagent:** **Barium dichromate** [BaCr₂O₇].
- **Reaction Medium:** Non-aqueous polar aprotic solvents.
- **Procedure:** The target alcohol is added to a suspension of **barium dichromate** in the solvent. The mixture is stirred at the required temperature until the reaction is complete, as monitored by an appropriate method like Thin-Layer Chromatography (TLC).
- **Work-up:** The reaction mixture is filtered to remove spent chromium salts. The filtrate is then concentrated to obtain the crude product.
- **Purification:** The resulting carbonyl compound (aldehyde or ketone) is purified using standard techniques. The note that over-oxidation does not occur is particularly valuable for stopping the reaction at the aldehyde stage for primary alcohols.

Critical Safety Considerations

All hexavalent chromium (Cr(VI)) compounds, including dichromates, are **chronically harmful to health** and pose significant safety risks [2] [3] [5]. Key hazards include:

- **Carcinogenicity** [2] [3].
- **Toxicity** (acute oral, dermal, and inhalation hazards) [2] [6].
- **Corrosivity** and potential to cause skin and eye damage [2].
- **Environmental toxicity** (hazardous to aquatic life) [6].

Stringent safety protocols, including the use of appropriate personal protective equipment (PPE) and engineering controls (e.g., fume hoods), are mandatory when handling these substances. Proper waste disposal in accordance with environmental regulations is also essential [3].

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